

# Application Note: Quantification of Luteolin 7-Glucuronide by HPLC-UV

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## Compound of Interest

Compound Name: Luteolin 7-glucuronide

CAS No.: 29741-10-4

Cat. No.: B191770

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Luteolin 7-glucuronide** is a major flavonoid glycoside found in various medicinal plants and is known for its potential health benefits, including antioxidant and anti-inflammatory properties.<sup>[1]</sup> Accurate quantification of this compound in plant extracts, biological samples, and pharmaceutical formulations is crucial for quality control, pharmacokinetic studies, and efficacy evaluation. This application note details a validated High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection method for the reliable quantification of **luteolin 7-glucuronide**.

## Experimental Protocols

This section outlines the necessary reagents, equipment, and a step-by-step procedure for the quantification of **luteolin 7-glucuronide**.

## Materials and Reagents

- **Luteolin 7-glucuronide** reference standard (purity  $\geq 95\%$ )
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (Ultrapure)
- Formic acid or Acetic acid or Trifluoroacetic acid (HPLC grade)
- Phosphoric acid (analytical grade)
- Syringe filters (0.22  $\mu\text{m}$  or 0.45  $\mu\text{m}$  PVDF or PTFE)

## Instrumentation

An HPLC system equipped with a quaternary pump, autosampler, column thermostat, and a diode array detector (DAD) or a variable wavelength UV detector is required.

## Chromatographic Conditions

The following table summarizes typical chromatographic conditions for the analysis of **luteolin 7-glucuronide**.

| Parameter            | Condition 1                                                                                                                  | Condition 2                                                                                                                                                                                                                                                   | Condition 3                                                                                       |
|----------------------|------------------------------------------------------------------------------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|---------------------------------------------------------------------------------------------------|
| Column               | C18, 250 mm x 4.6 mm, 5 µm                                                                                                   | CAPCELL PAK DD Type C8, 250 x 4.6 mm, 5 µm[2]                                                                                                                                                                                                                 | Luna C18, 250x4.6 mm i.d., 5 µm                                                                   |
| Mobile Phase A       | Water with 0.1% Formic Acid[3]                                                                                               | Acidic water (0.1% trifluoroacetic acid (95%) + acetonitrile (5%))[2]                                                                                                                                                                                         | 1% Acetic acid in water                                                                           |
| Mobile Phase B       | Acetonitrile with 0.1% Formic Acid[3]                                                                                        | Acetonitrile (95%) + 0.1% trifluoroacetic acid (5%)                                                                                                                                                                                                           | Acetonitrile                                                                                      |
| Gradient             | Gradient elution is typically used. For example: 0–5 min, 15% B; 5–20 min, 15–25% B; 20–30 min, 25–100% B; 30–35 min, 100% B | A gradient elution system was used for analysis. The elutions were conducted as follows: 95% A at 0 min, followed by 75% A from 0 to 20 min, then 50% A from 20 to 45 min, 10% A from 45 to 55 min, and 95% A from 55 to 65min, then maintained until 70 min. | Isocratic elution with Acetonitrile-0.4% phosphoric acid solution (18:82) has also been reported. |
| Flow Rate            | 1.0 mL/min                                                                                                                   | 0.7 mL/min                                                                                                                                                                                                                                                    | 0.6 ml/min                                                                                        |
| Column Temperature   | 35°C                                                                                                                         | 40°C                                                                                                                                                                                                                                                          | Room temperature                                                                                  |
| Injection Volume     | 10 µL                                                                                                                        | 20 µL                                                                                                                                                                                                                                                         | 5 µL                                                                                              |
| Detection Wavelength | 345 nm, 348 nm, or 350 nm                                                                                                    | Scanning from 200-400 nm is recommended for method development.                                                                                                                                                                                               | The UV spectrum of luteolin glycosides typically shows maxima around 254-268 nm and 345-350 nm.   |

## Standard Solution Preparation

A stock solution of **luteolin 7-glucuronide** is prepared by accurately weighing the reference standard and dissolving it in methanol to a concentration of 1 mg/mL. Working standard solutions are then prepared by serial dilution of the stock solution with methanol to achieve a concentration range suitable for the calibration curve (e.g., 1-200 µg/mL).

## Sample Preparation

For Plant Material:

- Accurately weigh about 50 mg of the dried, powdered plant material.
- Add 20 mL of 70-80% methanol.
- Extract using ultrasonication for 30-60 minutes.
- Centrifuge the extract at 4000 rpm for 10 minutes.
- Filter the supernatant through a 0.22 µm or 0.45 µm syringe filter into an HPLC vial.

For Granules/Capsules:

- Weigh 150 mg of the granules and extract with 30 mL of methanol by sonication for 15 minutes.
- Filter the solution through a Whatman No. 1 filter.
- Evaporate the filtrate to less than 10 mL, then transfer to a 10 mL volumetric flask and adjust the volume to 10 mL with methanol.
- Filter the final sample through a 0.2 µm syringe filter before injection.

## Method Validation Data

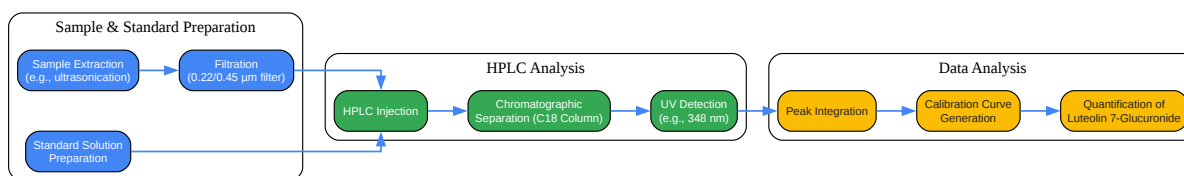
The described HPLC-UV method has been validated according to the International Conference on Harmonization (ICH) guidelines. Key validation parameters are summarized below.

| Parameter                                 | Result                                                 | Reference |
|-------------------------------------------|--------------------------------------------------------|-----------|
| Linearity Range                           | 0.98–980 µg/mL                                         |           |
| Correlation Coefficient (r <sup>2</sup> ) | >0.999                                                 |           |
| Limit of Detection (LOD)                  | 3.60 - 6 µg/mL                                         |           |
| Limit of Quantification (LOQ)             | 10.90 - 17 µg/mL                                       |           |
| Recovery                                  | 89.66% to 99.50%                                       |           |
| Intra-day Precision (RSD)                 | 0.99–2.96%                                             |           |
| Inter-day Precision (RSD)                 | 2.03–2.74%                                             |           |
| Retention Time                            | Approximately 14.48 min<br>(under specific conditions) |           |

## Visualizations

### Experimental Workflow

The following diagram illustrates the general workflow for the quantification of **luteolin 7-glucuronide** by HPLC-UV.

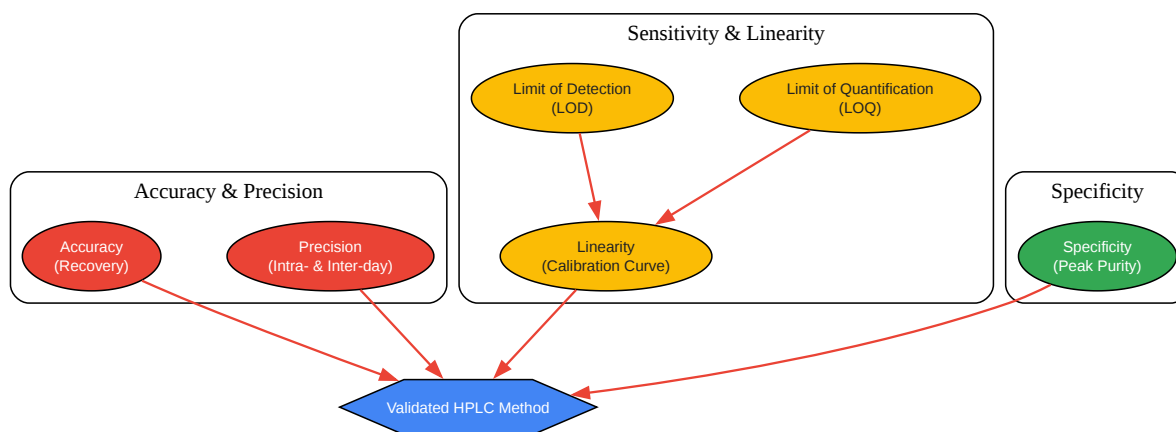


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Caption: Workflow for **Luteolin 7-Glucuronide** Quantification.

## Logical Relationship of Method Validation

The following diagram outlines the logical relationship between the key parameters of HPLC method validation.



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Caption: Key Parameters of HPLC Method Validation.

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## References

- 1. Recent Trends in the Application of Chromatographic Techniques in the Analysis of Luteolin and Its Derivatives - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. 3.3. HPLC Analysis of Luteolin 7-Glucuronide [[bio-protocol.org](https://www.bio-protocol.org/)]

- [3. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
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